

# Commercial suppliers of high-purity 2,2-Diethylhexanoic acid

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## Compound of Interest

Compound Name: 2,2-Diethylhexanoic acid

Cat. No.: B031113

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An In-Depth Technical Guide to High-Purity **2,2-Diethylhexanoic Acid** for Research and Drug Development

This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of high-purity **2,2-Diethylhexanoic acid**, including its commercial suppliers, technical specifications, potential therapeutic applications, and relevant experimental protocols.

## Introduction to 2,2-Diethylhexanoic Acid

**2,2-Diethylhexanoic acid** (CAS No: 4528-37-4) is a branched-chain carboxylic acid.<sup>[1]</sup> Emerging information suggests its potential as a therapeutic agent, particularly as a member of the angiotensin receptor blockers (ARBs).<sup>[2]</sup> This class of drugs is primarily used to treat hypertension and chronic heart failure by blocking the effects of angiotensin II, a key hormone in the Renin-Angiotensin-Aldosterone System (RAAS).<sup>[2]</sup> Its unique molecular structure may also confer activity in other therapeutic areas, including oncology.<sup>[2]</sup>

## Commercial Suppliers of High-Purity 2,2-Diethylhexanoic Acid

The availability of high-purity **2,2-Diethylhexanoic acid** is crucial for research and development purposes. The following table summarizes the offerings from prominent chemical suppliers.

Supplier	Product Name	Purity	CAS Number	Additional Information
BOC Sciences	2,2-Diethylhexanoic acid	≥95% or 98%	4528-37-4	Offered for research use. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Sigma-Aldrich	2,2-diethylhexanoic acid AldrichCPR	Not specified	4528-37-4	This product is provided "as-is" without analytical data; the buyer is responsible for confirming purity. The product has been discontinued. <a href="#">[6]</a>
LGC Standards	2,2-Diethylhexanoic Acid	Not specified	4528-37-4	A Certificate of Analysis is available with purchase. <a href="#">[2]</a>

## Technical Data Summary

A summary of the key chemical and physical properties of **2,2-Diethylhexanoic acid** is presented below.

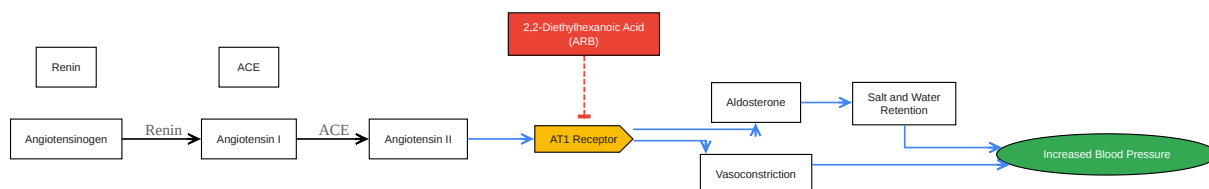
Property	Value	Source
Molecular Formula	C10H20O2	[1][3]
Molecular Weight	172.26 g/mol	[1][3]
Appearance	Colourless Oily Matter	[3]
Boiling Point	265.6 ± 8.0 °C at 760 mmHg	[3]
Density	0.915 ± 0.1 g/cm <sup>3</sup>	[3]
Solubility	Slightly soluble in Chloroform and Methanol. Miscible with water, ether, and ethanol.	[2][3]
Storage	Store at 2-8°C	[3]

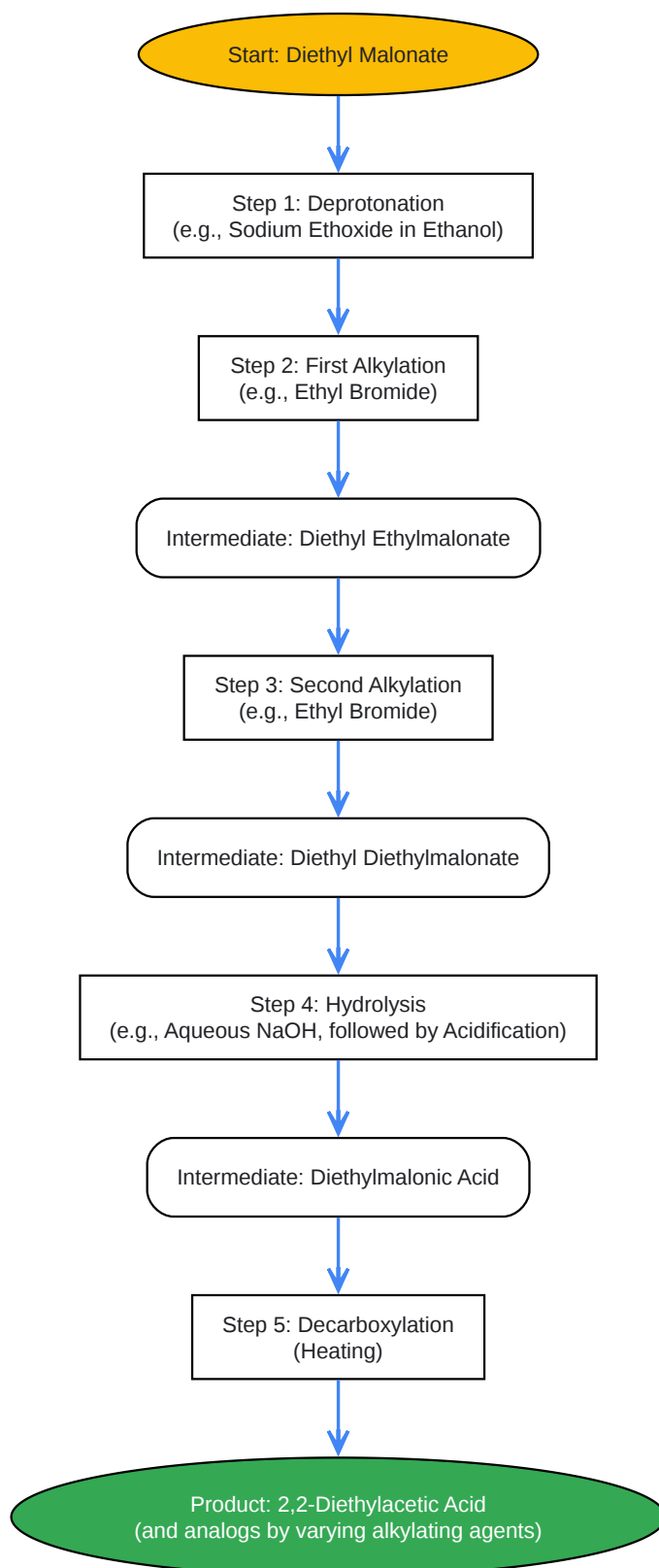
## Biological Activity and Mechanism of Action

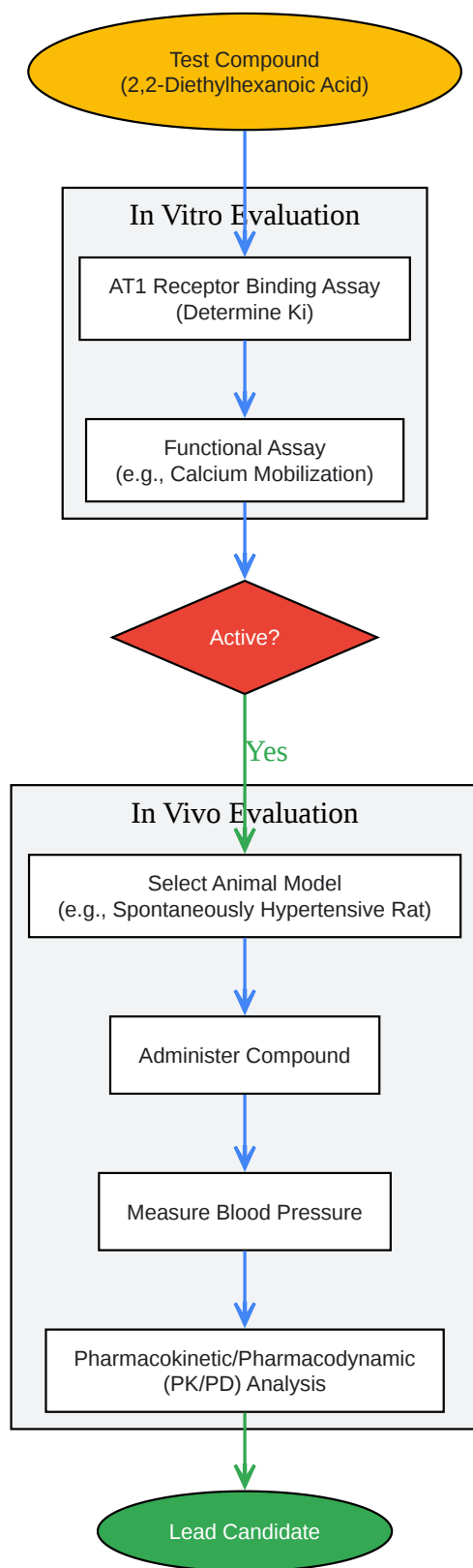
**2,2-Diethylhexanoic acid** has been identified as a potential Angiotensin Receptor Blocker (ARB).[2] ARBs exert their effects by selectively blocking the binding of angiotensin II to the angiotensin II type 1 (AT1) receptor. This action inhibits the vasoconstrictive and aldosterone-secreting effects of angiotensin II, leading to a reduction in blood pressure.

## Signaling Pathway: The Renin-Angiotensin-Aldosterone System (RAAS)

The diagram below illustrates the Renin-Angiotensin-Aldosterone System and the point of intervention for Angiotensin Receptor Blockers like **2,2-Diethylhexanoic acid**.







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